

Operational Safety Guide: Handling Copper;sulfanylidencopper (Copper(II) Sulfide)

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Compound of Interest

Compound Name: *Copper;sulfanylidencopper*

Cat. No.: *B7800216*

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Chemical Profile & Hazard Architecture

Chemical Identity:

- IUPAC Name: **Copper;sulfanylidencopper**
- Common Name: Copper(II) Sulfide (Covellite)
- CAS Number: 1317-40-4[1][2][3]
- Formula: CuS

While often categorized as a "low-toxicity" inorganic solid in its dry state, Copper(II) Sulfide presents a biphasic risk profile. In isolation, it is a mechanical irritant. However, in the presence of proton donors (acids), it acts as a precursor to a high-consequence respiratory toxicant.

The "Silent Killer" Mechanism: Acid-Mediated Hydrolysis

The most critical safety failure regarding metal sulfides is treating them as inert "dirt." Upon contact with strong acids (HCl, H₂SO₄), the sulfide ion is protonated, liberating Hydrogen Sulfide (

) gas.

causes olfactory fatigue (loss of smell) at low concentrations, making it undetectable by senses before it reaches lethal levels.

Reaction Stoichiometry:

Personal Protective Equipment (PPE) Matrix

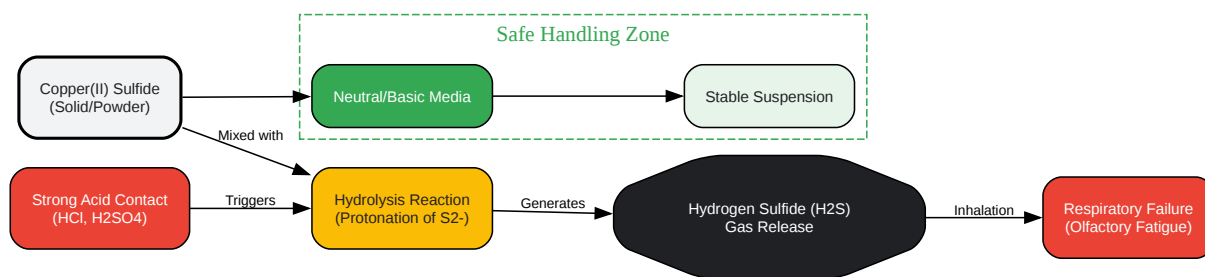
This matrix is designed to create a self-validating barrier system. The goal is not just compliance, but the elimination of dermal transfer and inhalation pathways.

PPE Component	Standard Specification	Operational Logic (The "Why")
Hand Protection	Nitrile Rubber (0.11 mm minimum thickness)	CuS is not significantly dermally absorbed, but it is a mechanical irritant. Nitrile provides sufficient chemical resistance against the solid and incidental acid splashes. Latex is not recommended due to lower puncture resistance.
Respiratory	N95 / P2 Particulate Respirator (Minimum)	Required only if handling powders outside a fume hood. CuS dust can cause "metal fume fever" symptoms. Use a Fume Hood whenever possible to eliminate this requirement.
Eye Protection	Safety Glasses with Side Shields	Prevents particulate entry. If working with acidic suspensions where generation is possible, Chemical Splash Goggles are mandatory to seal the eyes from gas/vapors.
Body Protection	Lab Coat (Cotton/Poly blend)	Standard barrier. Ensure cuffs are tucked under gloves (taped if handling ultra-fine nanopowders) to prevent wrist exposure.

Visualization: Hazard Pathways & Decision Logic

Figure 1: The Acid-Interaction Hazard Pathway

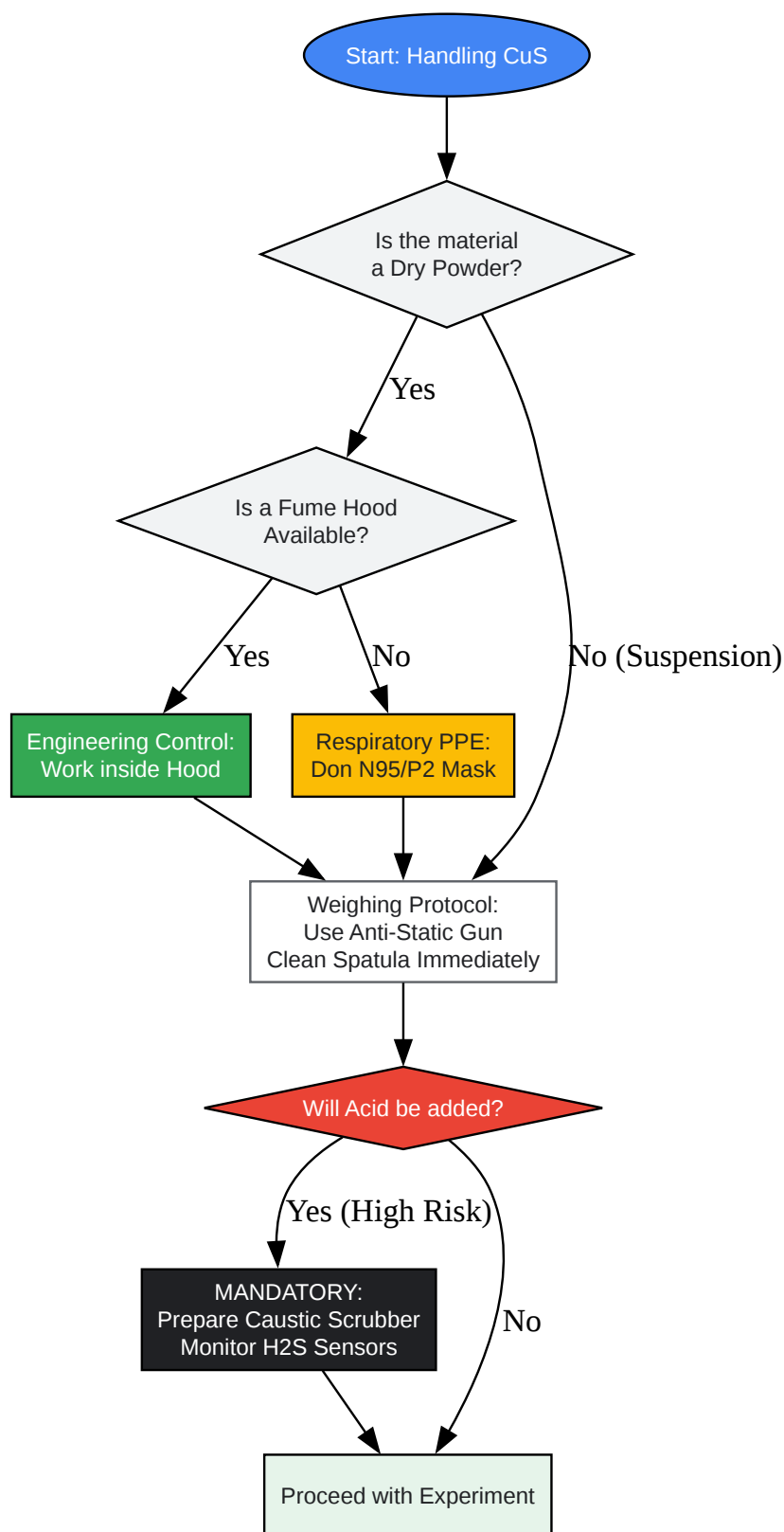
This diagram illustrates the critical control point: the introduction of acidic media.



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Caption: The "Acid-Error" Pathway showing the escalation from benign solid to lethal gas generation.

Figure 2: Operational Workflow & PPE Logic



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Caption: Decision logic for PPE selection based on physical state and chemical reactivity risks.

Operational Protocols

A. Weighing & Transfer (The "Zero-Dust" Standard)

Objective: Prevent particulate suspension and surface contamination.

- Engineering Control: Perform all weighing inside a certified chemical fume hood. Airflow velocity should be 0.3–0.5 m/s.
- Static Mitigation: CuS powders can be static-prone. Use an ionizing anti-static gun on the weighing boat before adding the powder. This prevents "jumping" of particles.
- Transfer: Use a disposable spatula or a dedicated stainless steel scoop. Do not reuse spatulas for other metal salts to avoid cross-contamination (redox incompatibility).
- Decontamination: Immediately wipe the balance area with a damp paper towel (water is sufficient for neutral CuS).

B. Reaction Setup (Acid Management)

Objective: Prevent uncontained

evolution.

- Pre-Check: If your protocol involves adding acid (HCl, ,) to CuS, you must assume generation.
- Scrubber Setup: Connect the reaction vessel vent to a caustic scrubber (e.g., 1M NaOH solution). The NaOH will trap evolved by converting it back to non-volatile Sodium Sulfide ().
 - Reaction:

- Sensors: Wear a portable single-gas

monitor clipped to your lapel if working with quantities >10g in acidic media.

Emergency Response & Disposal

Spill Management

- Dry Spill: Do not dry sweep. This creates dust. Use a HEPA-filtered vacuum or wet the powder with a neutral wetting agent (water) and wipe up with nitrile gloves.
- Wet/Acidic Spill: EVACUATE IMMEDIATELY if the spill involves acid and CuS. Allow the fume hood to ventilate the area. Re-enter only with a portable monitor. Neutralize the spill with dilute Sodium Bicarbonate () before cleanup.

Waste Disposal^{[3][4][5][6][7]}

- Classification: Copper compounds are Marine Pollutants (Very toxic to aquatic life with long-lasting effects).
- Protocol:
 - Isolate from acidic waste streams.
 - Label clearly: "Hazardous Waste - Solid - Copper Sulfide - TOXIC TO AQUATIC LIFE."
 - Do NOT flush down the drain. Even small amounts can disrupt microbial activity in water treatment plants.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 14831, Cupric sulfide. Retrieved from [\[Link\]](#)
- ESPI Metals. Copper Sulfide Safety Data Sheet. Retrieved from [\[Link\]](#)

- Occupational Safety and Health Administration (OSHA).Hydrogen Sulfide Hazards. Retrieved from [[Link](#)]

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